

# Essential Safety and Operational Guidance for Handling AXT-914

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## Compound of Interest

Compound Name: AXT-914

Cat. No.: B10819877

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Disclaimer: No specific Safety Data Sheet (SDS) for **AXT-914** is publicly available. The following guidance is based on an analysis of its chemical structure: a substituted quinazolinone core, a brominated aromatic ring, and a propargyl ether group. **AXT-914** should be handled as a compound with unknown toxicity, and the following recommendations represent the minimum safety precautions.

**AXT-914** is a complex organic molecule with the IUPAC name 1-[(4-bromophenyl)methyl]-4-(4-propan-2-ylphenyl)-6-prop-2-ynoxyquinazolin-2-one[1]. Due to the absence of specific safety data, a conservative approach to handling is imperative. The structural components suggest potential hazards including, but not limited to, toxicity if ingested, irritation to the skin and eyes, and potential for hazardous decomposition under fire conditions.

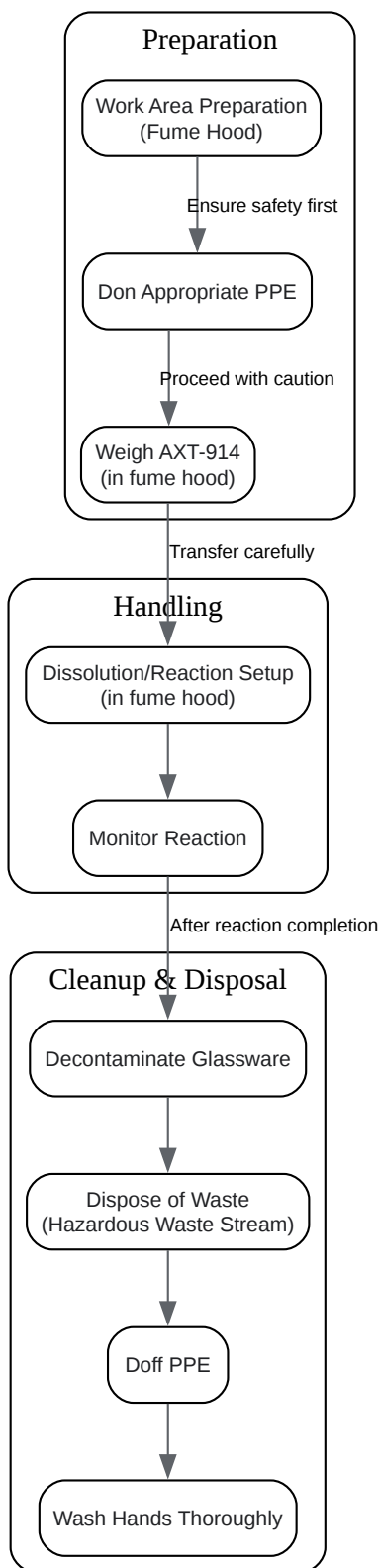
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table summarizes the recommended PPE for handling **AXT-914**, based on the potential hazards associated with its structural motifs.

Body Part	Recommended PPE	Rationale
Eyes/Face	Chemical safety goggles and a face shield	Protects against splashes and unforeseen reactions.
Skin	Chemical-resistant gloves (Nitrile or Neoprene), a lab coat, and full-length pants	Prevents skin contact with the potentially hazardous compound.
Respiratory	A certified fume hood or a respirator with an appropriate organic vapor cartridge	Minimizes inhalation of any potential vapors or aerosols.
Footwear	Closed-toe shoes	Protects feet from spills.

## Experimental Workflow and Handling

The following workflow provides a step-by-step guide for the safe handling of **AXT-914** in a laboratory setting.



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**Caption:** Workflow for Safe Handling of **AXT-914**.

## Disposal Plan

All waste materials containing **AXT-914**, including contaminated consumables (e.g., gloves, pipette tips) and glassware, must be treated as hazardous waste.

- Solid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect in a sealed, labeled, and chemical-resistant hazardous waste container. Do not mix with other waste streams unless compatibility is known.
- Disposal: All waste must be disposed of through a certified hazardous waste management service, in accordance with local, state, and federal regulations.

## Inferred Hazard Analysis

The following table summarizes the potential hazards inferred from the structural components of **AXT-914**.

Structural Component	Potential Hazards
Quinazolinone Core	May be harmful if swallowed[2]. Some quinazolinone derivatives have shown biological activity, suggesting potential toxicity[3].
Brominated Aromatic Ring	Brominated compounds can release toxic and corrosive fumes (such as hydrogen bromide) upon combustion[4][5]. Bromine itself is a strong oxidizer and can cause severe irritation[6][7].
Propargyl Ether Group	Propargyl ethers can be flammable and may form explosive peroxides upon storage, especially in the presence of air and light. They can also pose an explosion risk if heated under confinement[8][9].

Given these potential risks, it is crucial to avoid creating dust or aerosols, prevent contact with skin and eyes, and work in a well-ventilated area at all times. In case of a spill, evacuate the area, and if safe to do so, absorb the spill with an inert material and collect it in a sealed

container for hazardous waste disposal. Always have an appropriate fire extinguisher readily available.

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## References

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